

Safety Data and Technical Guide for 1-Tetratriacontanol-d4

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Compound of Interest

Compound Name: 1-Tetratriacontanol-d4

Cat. No.: B12419898

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Tetratriacontanol-d4**. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form, this guide is primarily based on the SDS for the non-deuterated analogue, 1-Tetratriacontanol (CAS: 28484-70-0), and supplemented with data for similar long-chain fatty alcohols. The toxicological implications of deuteration are also discussed.

Section 1: Chemical and Physical Properties

1-Tetratriacontanol is a long-chain fatty alcohol.^[1] While specific experimental data for the d4 variant is not available, the physical and chemical properties are expected to be very similar to the non-deuterated compound.

Property	Value	Source
Molecular Formula	C ₃₄ D ₄ H ₆₆ O	-
Molecular Weight	498.94 g/mol	-
CAS Number	28484-70-0 (non-deuterated)	[1][2][3][4][5][6][7]
Appearance	Solid	[7]
Melting Point	89-91°C	[8]
Boiling Point	517.82°C (rough estimate)	[1]
Solubility	Insoluble in water; partially soluble in methanol.[9] Soluble in organic solvents like alcohols and ketones.[8] Slightly soluble in heated benzene, hexane, and toluene. [1]	[1][8][9]
Density	0.8635 g/cm ³ (rough estimate)	[1]
Vapor Pressure	7.51E-11 mmHg at 25°C	[1]
Flash Point	116.3°C	[1]

Section 2: Toxicological Information

Long-chain fatty alcohols are generally considered to have low acute toxicity.[10] The primary hazards are related to irritation. The GHS classification for 1-Tetratriacontanol is provided below.

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3

Source: Aaronchem Safety Data Sheet for 1-Tetratriacontanol

Toxicity Data for Analogous Long-Chain Fatty Alcohols:

Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	> 2000 mg/kg (for C14 and C16 alcohols)	Rat	[11]
Acute Oral Toxicity (LD50)	12800 mg/kg (for Dodecyl alcohol, C12)	Rat	[9]

Note on Deuteration: The substitution of hydrogen with deuterium can alter the metabolic pathways of a compound, potentially affecting its pharmacokinetic and toxicological profile.[12][13][14][15] The carbon-deuterium bond is stronger than the carbon-hydrogen bond, which can slow down metabolism, particularly cytochrome P-mediated oxidation.[14][15] This can lead to increased exposure to the parent compound and potentially reduced formation of toxic metabolites.[14] However, the specific effects of deuteration on the toxicity of 1-Tetratriacontanol have not been documented.

Section 3: Hazard Identification and Handling

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Source: Aaronchem Safety Data Sheet for 1-Tetratriacontanol

Recommended Handling Practices:

- Handle in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Store in a tightly closed container in a dry and cool place.

Section 4: Experimental Protocols

Detailed experimental protocols for **1-Tetratriacontanol-d4** are not available. The following are generalized methodologies for key toxicological endpoints based on OECD guidelines, which are standard in the field.

Acute Oral Toxicity (OECD 401):

- Fasting animals (typically rats) are administered a single dose of the substance via gavage.
- Multiple dose levels are used with a control group receiving the vehicle.
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- A post-mortem examination is performed on all animals.

- The LD50 (the dose causing 50% mortality) is calculated.

Skin Irritation (OECD 404):

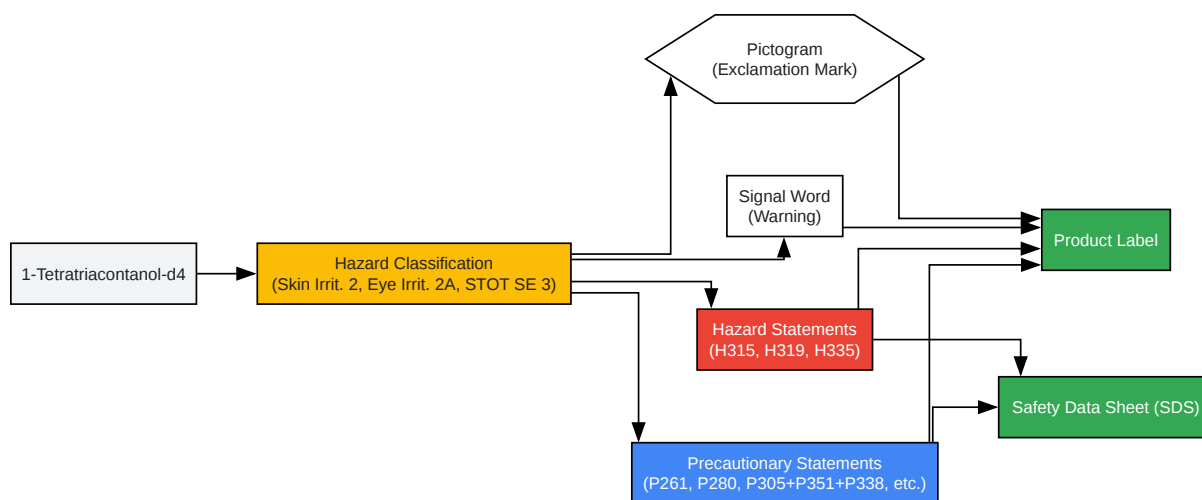
- A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit).
- The treated area is covered with a gauze patch.
- After a set exposure period (e.g., 4 hours), the patch is removed, and the skin is evaluated for signs of irritation (erythema and edema) at specific time points (e.g., 1, 24, 48, and 72 hours).
- The severity of the irritation is scored, and the substance is classified based on the scores.

Eye Irritation (OECD 405):

- A small amount of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The other eye serves as a control.
- The eyes are examined for signs of irritation (corneal opacity, iritis, conjunctival redness, and chemosis) at specific time points (e.g., 1, 24, 48, and 72 hours).
- The severity of the irritation is scored, and the substance is classified based on the scores.

Section 5: Visualizations

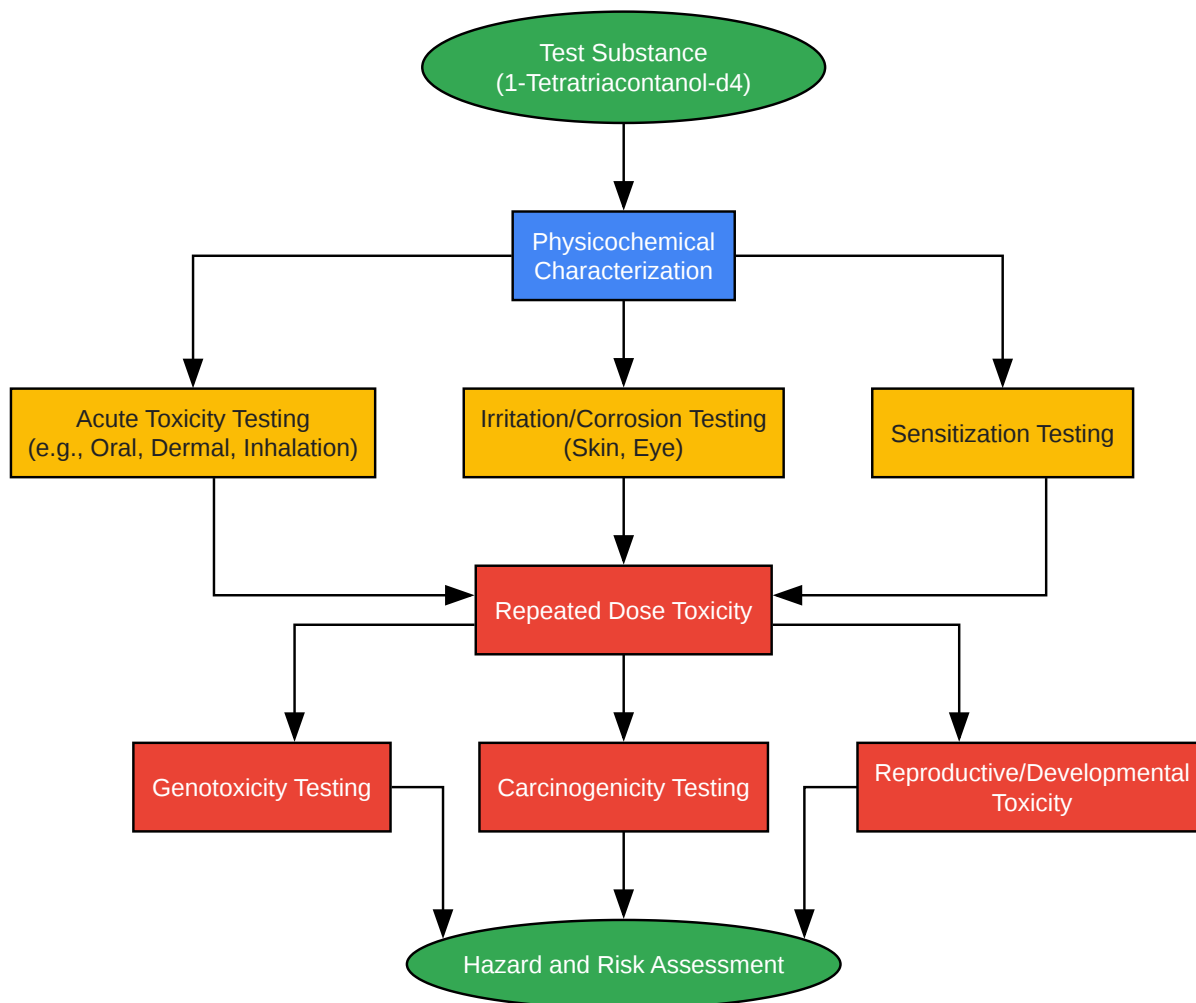
GHS Hazard Communication Workflow



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GHS hazard communication elements for 1-Tetratriacontanol.

Generalized Toxicity Testing Workflow



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A generalized workflow for toxicological evaluation of a chemical substance.

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